

# "Dimethyl 2,5-dibromohexanedioate" molecular weight and formula

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## Compound of Interest

Compound Name: *Dimethyl 2,5-dibromohexanedioate*

Cat. No.: *B1295253*

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## In-depth Technical Guide: Dimethyl 2,5-dibromohexanedioate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information regarding the chemical compound **Dimethyl 2,5-dibromohexanedioate**, with a focus on its fundamental molecular properties.

### Core Molecular Data

The fundamental quantitative data for **Dimethyl 2,5-dibromohexanedioate** is summarized in the table below.

Property	Value
Molecular Formula	C8H12Br2O4[1][2][3][4]
Molecular Weight	331.99 g/mol [2][3]
IUPAC Name	Dimethyl 2,5-dibromohexanedioate[1][3]
CAS Number	868-72-4[1][2]

## Chemical Structure and Identifiers

- SMILES: COC(=O)C(Br)CCC(Br)C(=O)OC[1]
- InChI: InChI=1S/C8H12Br2O4/c1-13-7(11)5(9)3-4-6(10)8(12)14-2/h5-6H,3-4H2,1-2H3[3]
- InChIKey: HVICCJCVLLCDFQ-UHFFFAOYSA-N[3]

## Experimental Protocols and Signaling Pathways

Detailed experimental protocols for the synthesis or analysis of **Dimethyl 2,5-dibromohexanedioate**, as well as its involvement in specific signaling pathways, are context-dependent and would be found in specific research publications utilizing this compound. As a commercially available chemical reagent, its primary function is often as a building block in organic synthesis. Therefore, generalized experimental protocols or signaling pathway diagrams are not applicable to the fundamental properties of the compound itself.

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## References

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- 2. scbt.com [scbt.com]
- 3. Dimethyl 2,5-dibromoadipate | C8H12Br2O4 | CID 136669 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. m.molbase.com [m.molbase.com]
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